Structural Confirmation of 4-(1-methylethyl)-2-morpholinemethanamine: A Comparative Analytical Guide

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Compound of Interest	
Compound Name:	*2-Morpholinemethanamine,4-(1-methylethyl)-(9CI)*
CAS No.:	*141815-07-8*
Cat. No.:	*B119040*

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Introduction: The Structural Challenge

4-(1-methylethyl)-2-morpholinemethanamine (CAS: 1004-14-4), often referred to as 4-isopropyl-2-(aminomethyl)morpholine, represents a critical scaffold in medicinal chemistry.[1][2] It serves as a versatile intermediate for synthesis of kinase inhibitors and GPCR antagonists.[1]

However, confirming its structure presents a tripartite challenge that standard "quick-check" analytics often miss:

- Regiochemistry: Distinguishing the 2-substituted isomer from the 3-substituted byproduct formed during ring-closure.
- Conformational Dynamics: The bulky N-isopropyl group dictates specific chair conformations that complicate NMR splitting patterns.[1][2]
- Stereochemistry: The C2 carbon is a chiral center (

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or

).[2] Without enantioselective analysis, a "pure" NMR spectrum may hide a racemic mixture.[1]

This guide compares the three primary methodological pillars for structural confirmation—Spectroscopic Connectivity (NMR/MS), Chiral Resolution (HPLC), and Absolute Configuration (XRD)—providing a decision framework for your specific development stage.[1]

Comparative Analysis of Confirmation Methods

The following table contrasts the three dominant methodologies based on resolution, throughput, and structural insight.

Feature	Method A: Advanced NMR (1D/2D)	Method B: Chiral HPLC/SFC	Method C: X-Ray Crystallography
Primary Utility	Connectivity & Regiochemistry	Enantiomeric Excess (% ee)	Absolute Configuration (vs)
Sample State	Solution ($CDCl_3$, DMSO-d_6)	Solution (Hexane/IPA/DEA)	Solid (Single Crystal Salt)
Throughput	High (15-30 mins)	Medium (30-60 mins)	Low (Days to Weeks)
Limit of Detection	~1-5% Impurity	< 0.1% Impurity	N/A (Single Crystal)
Cost Efficiency	Low Cost (Routine)	Medium (Column expense)	High (Specialized equip.)[1][2]
Blind Spot	Cannot distinguish enantiomers without shift reagents.	Cannot prove atom connectivity alone.[1][2]	Requires crystallizable salt.[1][2]

Recommendation Summary

- For Routine QC: Use Method A (1H NMR + LC-MS).[1][2]

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- For Process Validation: Use Method B to ensure optical purity.
- For IND Filing:Method C (via HCl or oxalate salt) is required to definitively assign absolute stereochemistry.[1][2]

Phase 1: Establishing Connectivity (NMR & MS)[1][2]

The "Isopropyl-Morpholine" Fingerprint

The presence of the N-isopropyl group creates a distinct steric environment.[2] In a standard chair conformation, the isopropyl group will preferentially adopt an equatorial position to avoid 1,3-diaxial interactions, locking the ring conformation and clarifying coupling constants.

Critical NMR Signals (Expected in $CDCl_3$)

- Isopropyl Group: Look for a sharp doublet (

  ppm, 6H) and a septet (

  ppm, 1H).[1]
- Aminomethyl Group (

  ): A doublet or multiplet around

  ppm.[1][2]
- H2 Proton (Chiral Center): A multiplet at

  ppm.[1][2] Its coupling constants (

) with H3 axial/equatorial protons are the key to proving the substituent is at position 2, not 3.

Experimental Protocol: 2D-NMR Verification

Objective: Prove the aminomethyl group is attached to C2.[1][2]

- Sample Prep: Dissolve 10 mg of free base in 0.6 mL

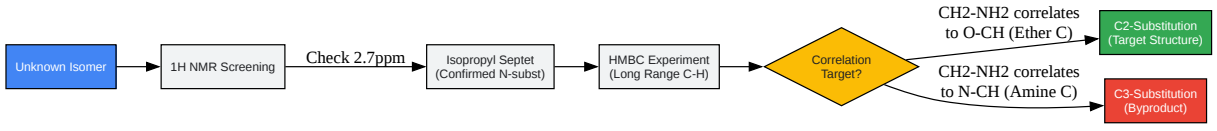
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. Add 1 drop of

to exchange amine protons (simplifies the spectrum).[1]

- Acquisition: Run HMBC (Heteronuclear Multiple Bond Correlation).
- Analysis:
  - Identify the carbonyl-equivalent or ether carbons.[1][2]
  - Crucial Correlation: Look for a strong cross-peak between the aminomethyl protons and the ether oxygen-bearing carbon (C2).[2]
  - Differentiation: If the substituent were at C3, the aminomethyl protons would show correlations to the nitrogen-bearing carbons, not the oxygen-bearing ones.

Visualization: The NMR Logic Flow



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Caption: Logic flow for distinguishing regioisomers using HMBC correlations.

Phase 2: Stereochemical Purity (Chiral HPLC)[1][2]

Since the molecule has one chiral center (C2), it exists as an

enantiomeric pair.[1] Standard NMR cannot distinguish these.[1][2]

Method Comparison: Derivatization vs. Direct Analysis

- Alternative 1: Mosher's Acid Derivatization (NMR). Reacting the primary amine with chiral Mosher's acid chloride creates diastereomers distinguishable by 1H or 19F NMR.[1]

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- Pros: No special column needed.[1][2]
- Cons: Destructive; requires workup.[1][2]

- Alternative 2: Direct Chiral HPLC (Recommended).[1][2]
  - Pros: Non-destructive, quantitative, scalable.[1]

Validated Protocol: Direct Chiral HPLC

- Column: Chiralpak IA or IC (Immobilized Amylose/Cellulose derivatives).[1][2] Note: Coated phases like AD-H are risky with primary amines due to potential solubility of the coating in amine-modifiers.[1][2]
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[1][2]
  - Scientific Rationale: The diethylamine (DEA) is critical.[1] It masks silanol groups on the silica support, preventing peak tailing of the basic primary amine and morpholine nitrogen.
- Detection: UV at 210 nm (low wavelength required due to lack of strong chromophores).[1][2]
- Flow Rate: 1.0 mL/min.[1][2]
- Success Criteria: Baseline resolution (

) between enantiomers.

Phase 3: Absolute Configuration (X-Ray Crystallography)[2]

To assign the "First Eluting Peak" from HPLC as specifically the

or

isomer, X-ray crystallography is the only self-validating method that does not rely on reference standards.

Protocol: Salt Formation for Crystallization

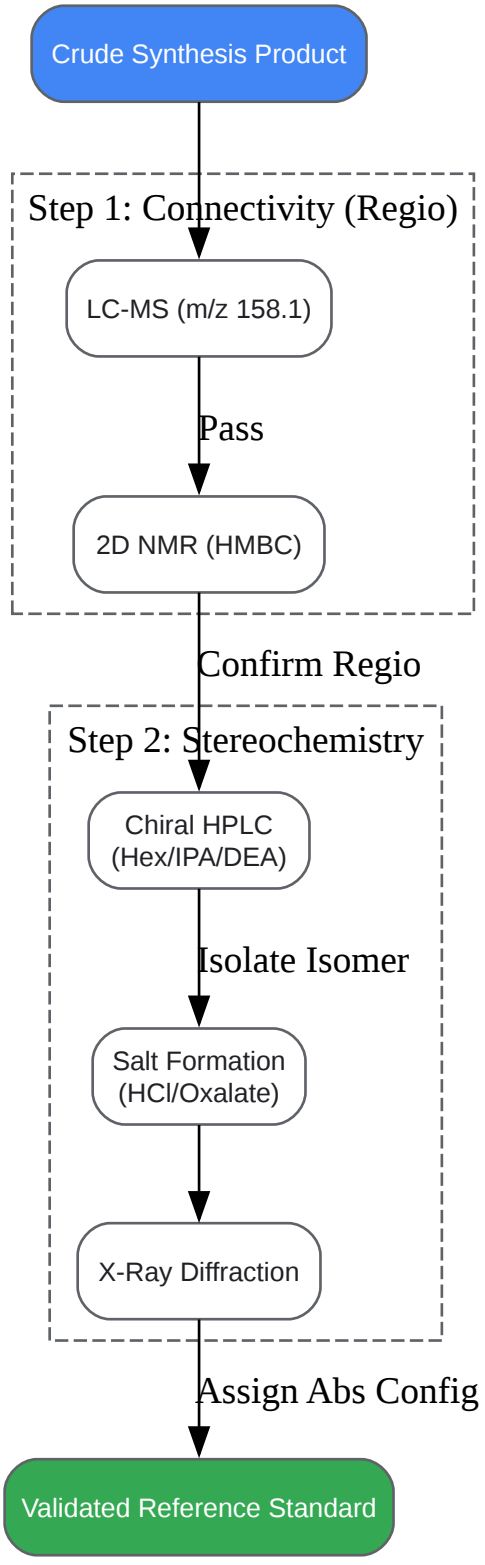
The free base is an oil.[1] You must generate a crystalline salt.[1][2]

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- Dissolution: Dissolve 50 mg of the amine in 1 mL of dry ethanol.
- Acid Addition: Add 1.1 equivalents of Ethanolic HCl or Oxalic Acid.
- Crystallization: Add diethyl ether dropwise until turbid. Store at 4°C.[1][2]
- Analysis: Single Crystal XRD. The "Flack Parameter" will determine the absolute configuration (values near 0 indicate correct assignment; near 1 indicate inverted structure). [1]

Visualization: The Structural Confirmation Workflow

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Caption: Integrated workflow for moving from crude synthesis to a validated reference standard.

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